

Application Note: Gravimetric Determination of Potassium in Fertilizers Using the Sodium Cobaltinitrite Method

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: POTASSIUM COBALTINITRITE

CAS No.: 13782-01-9

Cat. No.: B1143538

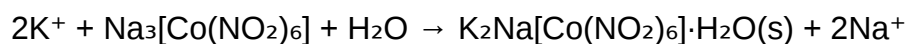
[Get Quote](#)

Introduction

Potassium (K) is a primary macronutrient essential for plant growth, playing a critical role in water regulation, enzyme activation, and disease resistance.[1][2] Accurate quantification of potassium in fertilizers is crucial for ensuring optimal crop nutrition and yield. The sodium cobaltinitrite method is a classical gravimetric technique for determining potassium content. This method relies on the precipitation of potassium as an insoluble double salt, dipotassium sodium cobaltinitrite, which can be isolated and weighed.[3] While modern instrumental methods are common, this gravimetric procedure remains a valuable reference method.

Principle

The quantification of potassium by this method is based on the reaction of potassium ions (K^+) with an excess of sodium cobaltinitrite ($Na_3[Co(NO_2)_6]$) solution in the presence of acetic acid. This reaction forms a distinct, insoluble yellow crystalline precipitate of dipotassium sodium cobaltinitrite monohydrate ($K_2Na[Co(NO_2)_6] \cdot H_2O$).[3] The reaction is as follows:



The precipitate is then filtered, washed, dried to a constant weight, and weighed. The potassium content in the original sample is calculated based on the weight of the precipitate and its known stoichiometric composition.[\[3\]](#)

Experimental Protocol

1. Apparatus and Reagents

- Apparatus:
 - Analytical balance (accurate to 0.0001 g)
 - Beakers and Erlenmeyer flasks
 - Volumetric flasks (100 mL, 500 mL, 1000 mL)
 - Pipettes
 - Gooch crucible or sintered glass crucible (fine porosity)
 - Vacuum filtration apparatus
 - Drying oven
 - Desiccator
 - Muffle furnace (for ashing)
- Reagents:
 - Sodium Cobaltinitrite Solution:
 - Solution A: Dissolve 113 g of cobalt acetate in 300 mL of distilled water and 100 mL of glacial acetic acid.[\[3\]](#)
 - Solution B: Dissolve 220 g of sodium nitrite (NaNO_2) in 400 mL of distilled water.[\[3\]](#)

- Slowly add Solution B to Solution A while stirring.
- Remove the nitric oxide gas evolved by bubbling air through the solution or by evacuation.[3]
- Allow the solution to stand for 24 hours. Filter if a precipitate forms and dilute to 1 liter with distilled water.[3] Store in a dark, refrigerated bottle.
- Glacial Acetic Acid (CH_3COOH)
- 95% Ethanol (for washing)
- Anhydrous Diethyl Ether (for washing)
- Standard Potassium Chloride (KCl) Solution (0.1% K_2O): Dry analytical grade KCl at 110°C for 1 hour. Dissolve 0.1583 g in distilled water and dilute to 1000 mL in a volumetric flask. This solution contains 100 μg K_2O per mL.

2. Sample Preparation

The preparation method depends on the fertilizer type.

- For Water-Soluble Potassium Fertilizers (e.g., Muriate of Potash - KCl, Sulphate of Potash - K_2SO_4):
 - Accurately weigh approximately 10 g of the fertilizer sample.[3]
 - Dissolve the sample in distilled water and quantitatively transfer it to a 1000 mL volumetric flask.[3]
 - Make up the volume to the mark with distilled water and mix thoroughly.
 - Filter the solution through a dry filter paper to remove any insoluble matter.[3]
- For Complex NPK Fertilizers (Containing Organic Matter and Ammonium Ions): Ammonium ions interfere with the precipitation and must be removed.[4]
 - Accurately weigh approximately 5 g of the fertilizer sample into a porcelain crucible.

- If organic matter is present, ash the sample in a muffle furnace at approximately 450-500°C for 2 hours.[4]
- After cooling, add 10 mL of concentrated HCl and 50 mL of water to the ash and heat to dissolve.
- To remove ammonium ions, transfer the solution to a beaker, add phenolphthalein indicator, and make the solution alkaline with NaOH solution. Boil the solution for 15 minutes or until no more ammonia is evolved (test with moist litmus paper).[4]
- Neutralize the solution with acetic acid.
- Quantitatively transfer the solution to a 500 mL volumetric flask, dilute to the mark with distilled water, and filter.

3. Precipitation Procedure

- Pipette an aliquot of the clear, filtered sample solution (e.g., 25 mL) into a 250 mL beaker. The aliquot should contain an amount of potassium that will yield a manageable amount of precipitate.
- Add 1 mL of glacial acetic acid.[3]
- Slowly add 10 mL of the sodium cobaltinitrite reagent while stirring.[3]
- Allow the mixture to stand for at least 2 hours, or preferably overnight, to ensure complete precipitation. The precipitate is a yellow solid.[5]

4. Filtration and Washing

- Prepare a Gooch or sintered glass crucible by drying it at 110°C for 1 hour and cooling it to a constant weight in a desiccator.
- Filter the precipitate under gentle suction through the pre-weighed crucible.
- Wash the precipitate several times with small portions of 95% ethanol to remove excess reagent.

- Finally, wash the precipitate with a small portion of anhydrous diethyl ether to aid in drying.

5. Drying and Weighing

- Dry the crucible containing the precipitate in a drying oven at 110°C for 1-2 hours, or until a constant weight is achieved.
- Cool the crucible in a desiccator to room temperature.
- Weigh the crucible on an analytical balance.
- Repeat the drying and cooling cycle until two consecutive weighings agree within 0.2 mg.

6. Calculation

The percentage of potassium (as K or K₂O) in the fertilizer sample is calculated using the following formulas:

- Gravimetric Factor (GF):
 - Molecular Weight of K₂Na[Co(NO₂)₆]·H₂O = 452.16 g/mol
 - Atomic Weight of K = 39.10 g/mol
 - Molecular Weight of K₂O = 94.20 g/mol
 - GF (for K) = $(2 \times 39.10) / 452.16 = 0.1729$
 - GF (for K₂O) = $94.20 / 452.16 = 0.2083$
- Percentage Calculation: % K = $(\text{Weight of Precipitate (g)} \times 0.1729 \times \text{Total Volume of Sample (mL)} \times 100) / (\text{Weight of Sample (g)} \times \text{Volume of Aliquot (mL)})$

% K₂O = $(\text{Weight of Precipitate (g)} \times 0.2083 \times \text{Total Volume of Sample (mL)} \times 100) / (\text{Weight of Sample (g)} \times \text{Volume of Aliquot (mL)})$

Data Presentation

Table 1: Typical Potassium (K₂O) Content in Common Fertilizers

Fertilizer Material	Chemical Formula	Typical % K ₂ O Content
Muriate of Potash	KCl	60 - 62
Sulphate of Potash	K ₂ SO ₄	50 - 52
Potassium Nitrate	KNO ₃	~44
Potassium Magnesium Sulfate	K ₂ SO ₄ ·2MgSO ₄	~22

Data sourced from various fertilizer guides.[\[6\]](#)[\[7\]](#)

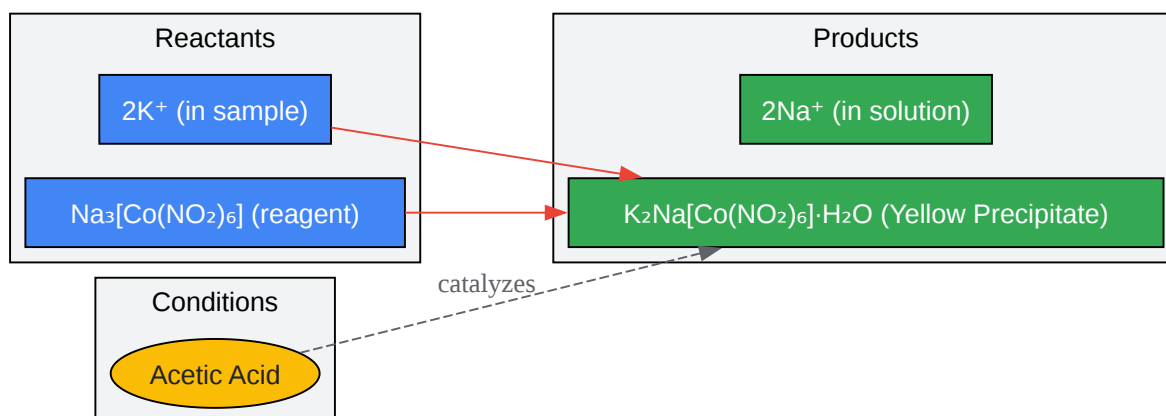
Table 2: Example Calculation

Parameter	Value
Weight of Fertilizer Sample	10.0520 g
Total Volume of Sample Solution	1000 mL
Volume of Aliquot Taken	25.00 mL
Weight of Dried Precipitate (K ₂ Na[Co(NO ₂) ₆]·H ₂ O)	0.7155 g
Calculated % K ₂ O	59.13 %

Calculation: $(0.7155 \text{ g} \times 0.2083 \times 1000 \text{ mL} \times 100) / (10.0520 \text{ g} \times 25.00 \text{ mL}) = 59.13\%$

Visualizations

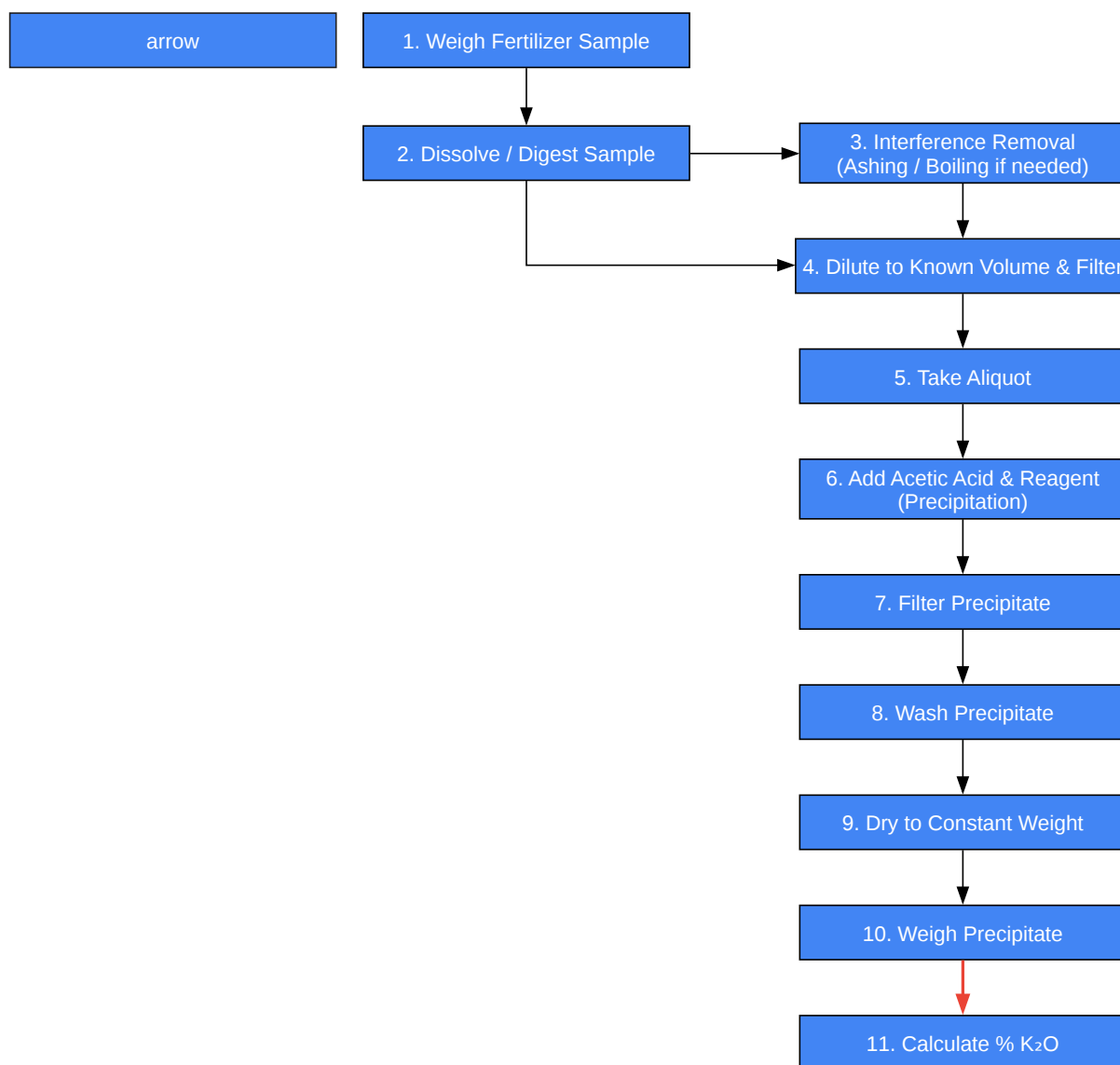
Chemical Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Reaction of potassium ions with sodium cobaltinitrite.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Gravimetric workflow for potassium quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium in fertilizers – Rapid and reliable determination by thermometric titration | Metrohm [metrohm.com]
- 2. Potassium for crop production | UMN Extension [extension.umn.edu]
- 3. ia800805.us.archive.org [ia800805.us.archive.org]
- 4. mitrask.com [mitrask.com]
- 5. ic.unicamp.br [ic.unicamp.br]
- 6. aces.edu [aces.edu]
- 7. nutrien-ekonomics.com [nutrien-ekonomics.com]
- To cite this document: BenchChem. [Application Note: Gravimetric Determination of Potassium in Fertilizers Using the Sodium Cobaltinitrite Method]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143538/docs#application-note-gravimetric-determination-of-potassium-in-fertilizers-using-the-sodium-cobaltinitrite-method\]](https://www.benchchem.com/product/b1143538/docs#application-note-gravimetric-determination-of-potassium-in-fertilizers-using-the-sodium-cobaltinitrite-method)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)